

An In-depth Technical Guide to the Chemical Composition and Structure of Dikar

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Compound of Interest

Compound Name: *Dikar*

Cat. No.: *B1239507*

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Abstract

Dikar® was a widely used, broad-spectrum fungicide and miticide, notable for its dual-action formulation. This technical guide provides a comprehensive overview of the chemical composition, structure, and mechanisms of action of its core components. **Dikar's** efficacy stemmed from the synergistic action of its two active ingredients: Mancozeb, a dithiocarbamate fungicide with a multi-site inhibitory action, and Dinocap, a dinitrophenol fungicide that acts as an uncoupler of oxidative phosphorylation. This document details the chemical properties of these compounds, outlines experimental protocols for their analysis, and visualizes their molecular structures and fungicidal pathways. As **Dikar** is a discontinued product, this guide serves as a technical reference for researchers in agrochemicals, toxicology, and environmental science.

Chemical Composition of Dikar

Dikar was formulated as a wettable powder. The typical composition of the active and inert ingredients is summarized in the table below.

Component	Chemical Class	Percentage in Formulation
Mancozeb	Dithiocarbamate	72.0%
Dinocap	Dinitrophenol	4.7%
Other Ingredients	Inert carriers, etc.	23.3%

Chemical Structure and Properties of Active Ingredients

Mancozeb

Mancozeb is a polymeric complex of manganese (Mn) and zinc (Zn) with the ethylene bis(dithiocarbamate) (EBDC) ligand. Its multi-site action is a key attribute, making the development of resistance by fungal pathogens less likely.

- Chemical Name: manganese zinc salt
- CAS Number: 8018-01-7
- Molecular Formula: $(C_4H_6MnN_2S_4)_x(Zn)_y$
- Molecular Weight: The polymeric nature means the molecular weight is variable, but the monomeric unit has a weight of approximately 265.29 g/mol (for the manganese salt).

Chemical Structure of the Mancozeb Polymer Unit:

Figure 1. Polymeric structure of Mancozeb.

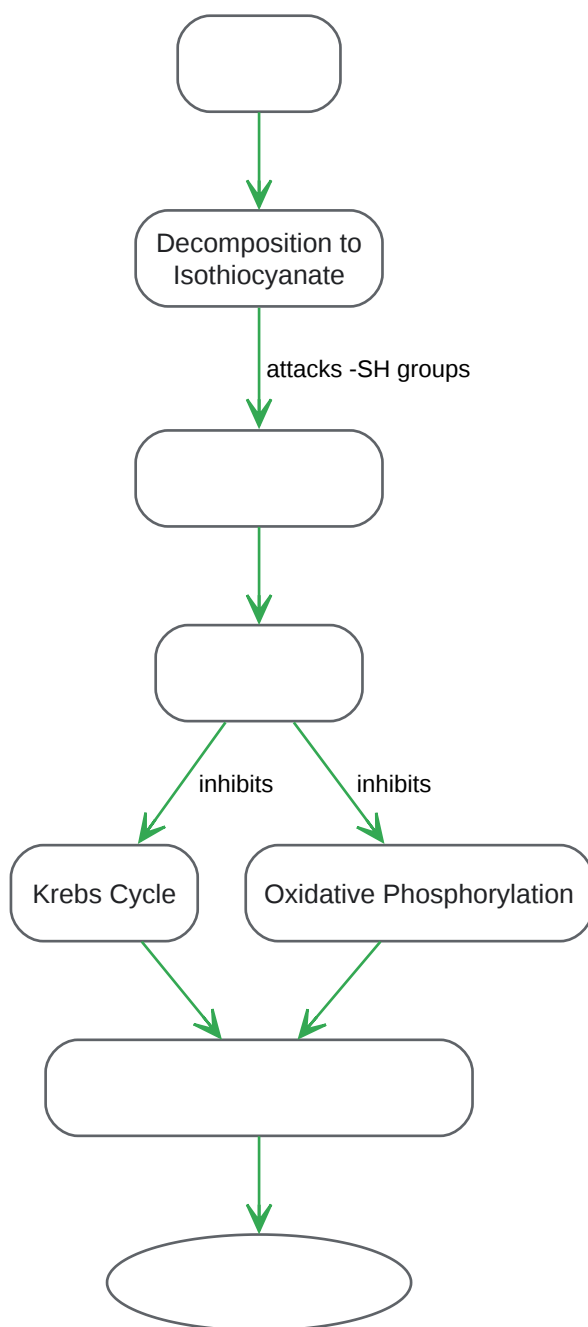
Dinocap

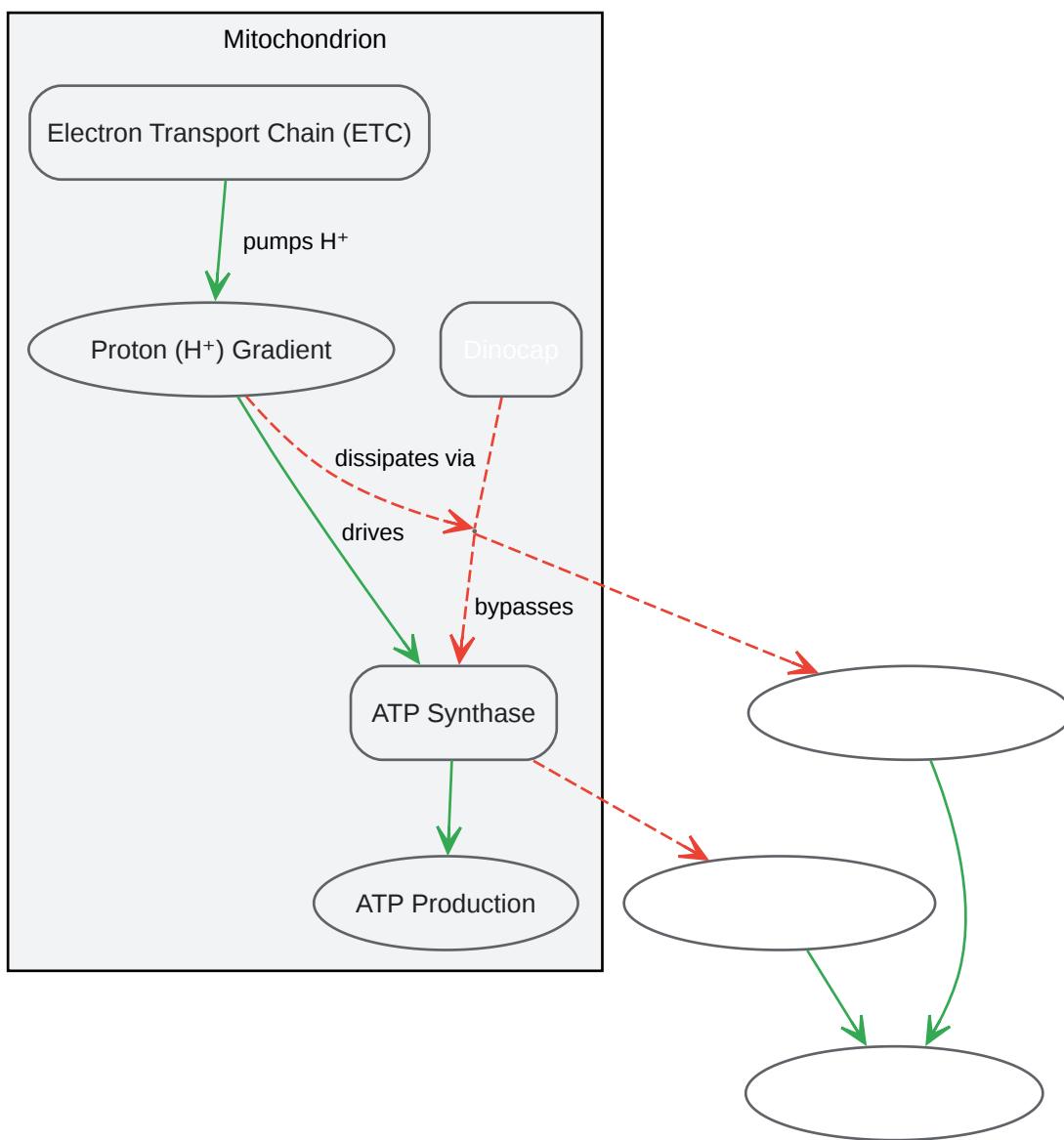
Dinocap is a non-systemic acaricide and contact fungicide. It is not a single compound but a mixture of isomers of dinitrooctylphenyl crotonates. The "octyl" group is a mixture of 1-methylheptyl, 1-ethylhexyl, and 1-propylpentyl isomers. This isomeric complexity contributes to its broad fungicidal activity.

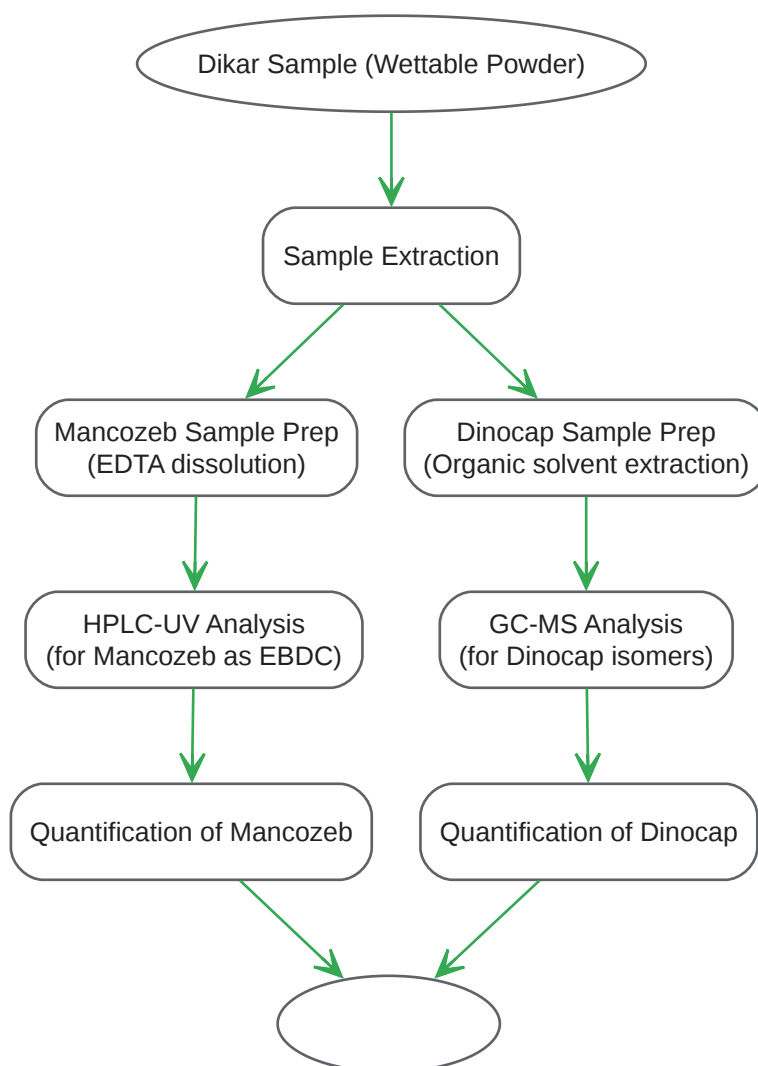
- Chemical Name: 2,6-dinitro-4-octylphenyl crotonates and 2,4-dinitro-6-octylphenyl crotonates

- CAS Number: 39300-45-3
- Molecular Formula: $C_{18}H_{24}N_2O_6$
- Molecular Weight: 364.41 g/mol

Chemical Structures of Dinocap Isomers:







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